

Biological Activity Spectrum of Ditalimfos Against Fungi: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ditalimfos*

Cat. No.: *B1670779*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ditalimfos is an organophosphate and phthalimide fungicide recognized for its protective and curative action against a range of fungal pathogens. This technical guide provides a comprehensive overview of the biological activity spectrum of **Ditalimfos**, detailing its known and inferred mechanisms of action, target fungi, and the experimental protocols used to assess its efficacy. Due to the limited availability of recent research on this obsolete fungicide, this guide combines established data with inferred knowledge based on its chemical classification to provide a thorough resource for research and development professionals.

Introduction

Ditalimfos, chemically known as O,O-diethyl phthalimidophosphonothioate, is a non-systemic fungicide. It has been historically used in agriculture to control various fungal diseases, most notably powdery mildew and apple scab. Its classification as both an organophosphate and a phthalimide fungicide suggests a multi-faceted mode of action, likely contributing to its efficacy. This document aims to consolidate the available information on **Ditalimfos**'s antifungal properties, provide standardized experimental methodologies for its evaluation, and explore its potential impact on fungal signaling pathways.

Biological Activity Spectrum

The primary application of **Ditalimfos** has been in the control of commercially significant plant pathogenic fungi.

Target Fungi:

- *Podosphaera leucotricha*: The causal agent of powdery mildew in apples. **Ditalimfos** has been shown to reduce sporulation of this fungus, indicating an impact on its reproductive cycle.
- *Venturia inaequalis*: The fungus responsible for apple scab. **Ditalimfos** was used for the management of this disease.

While specific data is limited, based on its chemical class, the spectrum of **Ditalimfos** may extend to other fungi sensitive to organophosphate and phthalimide compounds.

Quantitative Data on Antifungal Activity

A comprehensive search of available literature and databases did not yield specific quantitative data such as Minimum Inhibitory Concentration (MIC) or half-maximal inhibitory concentration (IC₅₀) values for **Ditalimfos** against specific fungal species. This is likely due to its status as an older, obsolete fungicide, with much of the original registration data not being publicly accessible.

To facilitate future research and comparison, the following table structure is recommended for presenting such data once obtained.

Table 1: In Vitro Antifungal Activity of **Ditalimfos**

Fungal Species	Assay Type	Endpoint	Concentration (µg/mL)	Reference
Podosphaera leucotricha	Mycelial Growth Inhibition	IC50	Data not available	
Spore Germination Assay	MIC	Data not available		
Venturia inaequalis	Mycelial Growth Inhibition	IC50	Data not available	
Spore Germination Assay	MIC	Data not available		
[Other Fungal Species]	Data not available			

Mechanism of Action

The precise molecular mechanism of **Ditalimfos** has not been fully elucidated in publicly available literature. However, based on its chemical structure, its mode of action is believed to be twofold:

- **Disruption of Fungal Respiration:** As a phthalimide fungicide, **Ditalimfos** is thought to interfere with mitochondrial respiration. Phthalimides can react with thiol-containing enzymes, which are crucial components of the mitochondrial electron transport chain. This disruption would lead to a decrease in ATP production and ultimately inhibit fungal growth.
- **Enzyme Inhibition (Organophosphate Activity):** Organophosphates are known inhibitors of serine hydrolases, most notably acetylcholinesterase in insects and animals. While fungi do not have a nervous system, they do possess esterases that could be potential targets. Inhibition of essential esterases could disrupt various metabolic processes within the fungal cell. It is also plausible that **Ditalimfos** is metabolized within the fungus to a more potent inhibitory compound.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the antifungal activity of **Ditalimfos**. These protocols are based on standard antifungal susceptibility testing methods.

Broth Dilution Assay for MIC Determination

This method is used to determine the minimum inhibitory concentration (MIC) of **Ditalimfos** against filamentous fungi.

Materials:

- **Ditalimfos** (analytical grade)
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Appropriate broth medium (e.g., RPMI-1640 with L-glutamine, buffered with MOPS)
- Fungal isolate
- Sterile 96-well microtiter plates
- Spectrophotometer (optional, for quantitative reading)

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **Ditalimfos** in DMSO at a concentration of 10 mg/mL.
- **Serial Dilutions:** Perform a series of two-fold dilutions of the **Ditalimfos** stock solution in the broth medium in the 96-well plate to achieve a range of desired concentrations (e.g., 0.0625 to 64 µg/mL).
- **Inoculum Preparation:** Prepare a spore suspension of the test fungus from a fresh culture in sterile saline with 0.05% Tween 80. Adjust the spore concentration to approximately $1-5 \times 10^5$ spores/mL using a hemocytometer.

- Inoculation: Add 100 μ L of the spore suspension to each well of the microtiter plate containing 100 μ L of the diluted **Ditalimfos**, resulting in a final spore concentration of 0.5-2.5 x 10⁵ spores/mL.
- Controls: Include a positive control (medium with inoculum, no **Ditalimfos**) and a negative control (medium only).
- Incubation: Incubate the plates at an appropriate temperature (e.g., 28-35°C) for 48-72 hours, or until sufficient growth is observed in the positive control well.
- MIC Determination: The MIC is determined as the lowest concentration of **Ditalimfos** at which there is no visible growth of the fungus.

Spore Germination Assay

This assay assesses the effect of **Ditalimfos** on the germination of fungal spores.

Materials:

- **Ditalimfos**
- DMSO
- Spore suspension of the test fungus
- Potato Dextrose Agar (PDA) or a similar nutrient-rich agar
- Sterile microscope slides and coverslips
- Humid chamber

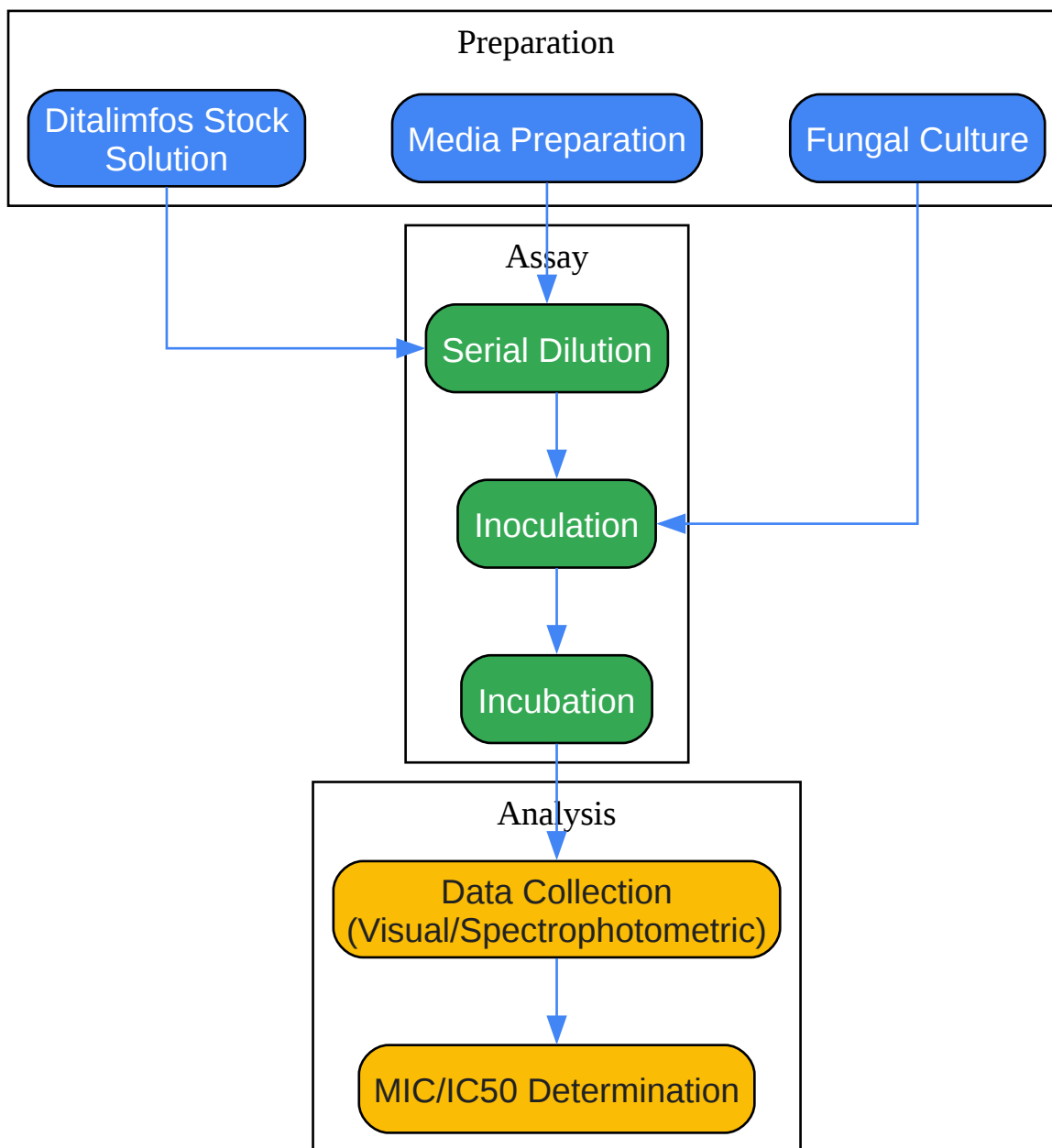
Procedure:

- Prepare **Ditalimfos** concentrations: Prepare a range of **Ditalimfos** concentrations in a suitable buffer or liquid medium.
- Spore Suspension: Prepare a fresh spore suspension of the fungus in sterile water and adjust the concentration to 1 x 10⁶ spores/mL.

- Incubation: Mix equal volumes of the spore suspension and the **Ditalimfos** solutions. A control with no **Ditalimfos** should be included.
- Microscopy: Place a drop of each mixture on a microscope slide, cover with a coverslip, and place the slides in a humid chamber.
- Observation: Incubate at the optimal temperature for the fungus. After a set time (e.g., 6, 12, and 24 hours), observe the spores under a microscope.
- Data Collection: Count the number of germinated and non-germinated spores in at least three different fields of view for each concentration. A spore is considered germinated if the germ tube is at least as long as the spore's diameter.
- Analysis: Calculate the percentage of spore germination inhibition for each **Ditalimfos** concentration compared to the control.

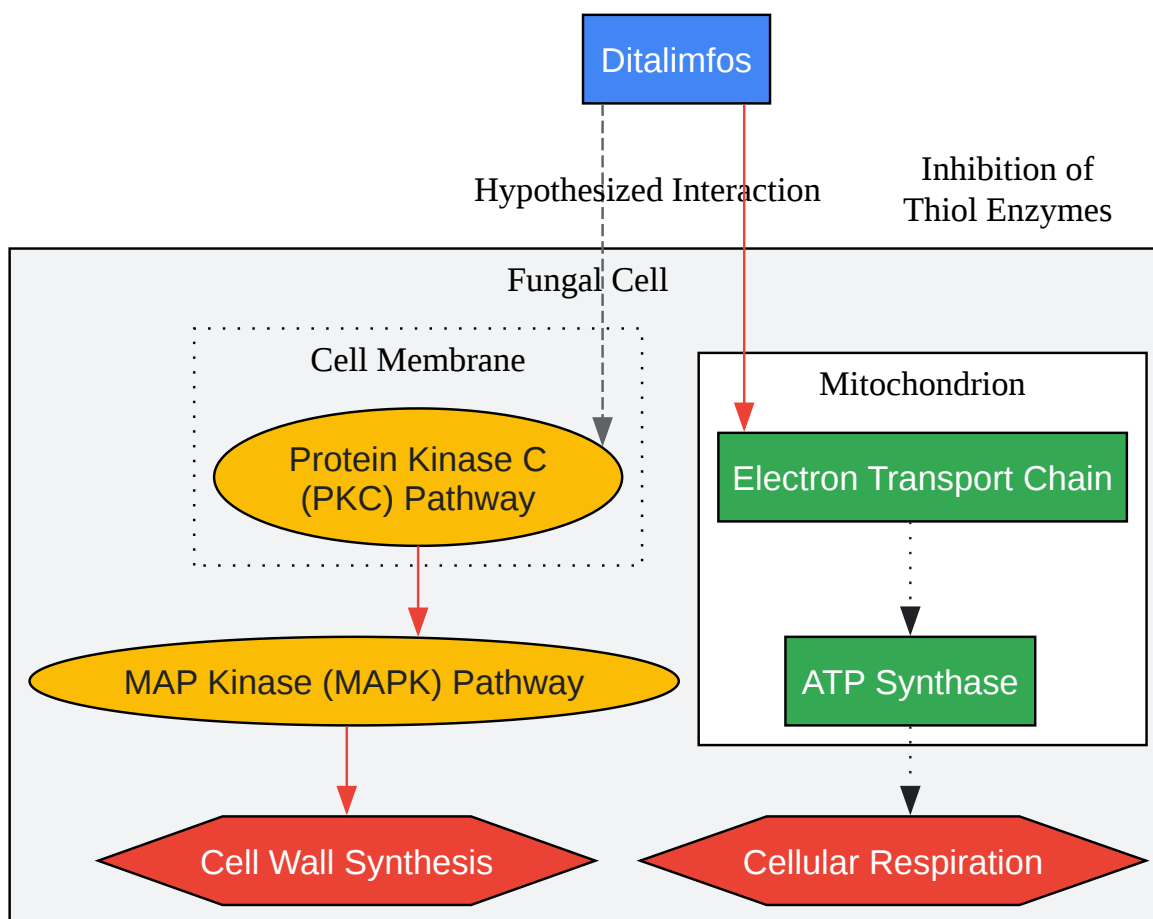
Visualizations

The following diagrams illustrate a typical experimental workflow for assessing antifungal activity and a hypothesized signaling pathway affected by **Ditalimfos**.



[Click to download full resolution via product page](#)

Experimental workflow for determining antifungal activity.



[Click to download full resolution via product page](#)

*Hypothesized signaling pathways affected by **Ditalimfos**.*

Conclusion

Ditalimfos is an organophosphate and phthalimide fungicide with a history of effective use against significant plant pathogenic fungi. While specific quantitative and mechanistic data are not readily available in contemporary literature, its chemical nature suggests a mode of action involving the disruption of fungal respiration and potential inhibition of key enzymes. The experimental protocols and conceptual frameworks presented in this guide offer a foundation for future research to precisely define the biological activity spectrum and molecular targets of **Ditalimfos**. Further investigation into this and similar obsolete compounds may provide valuable insights for the development of new and effective antifungal agents.

- To cite this document: BenchChem. [Biological Activity Spectrum of Ditalimfos Against Fungi: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670779#biological-activity-spectrum-of-ditalimfos-against-fungi]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com